

# 2-Methyl-1-propanol CAS number and identifiers

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## Compound of Interest

Compound Name: 2-Methyl-1-propanol

Cat. No.: B041256

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## An In-depth Technical Guide to 2-Methyl-1-propanol

This technical guide provides a comprehensive overview of **2-Methyl-1-propanol**, also known as isobutanol, tailored for researchers, scientists, and professionals in drug development. It covers its fundamental identifiers, physicochemical properties, synthesis methodologies, and relevant metabolic pathways.

## Chemical Identifiers

**2-Methyl-1-propanol** is a common organic solvent and an important intermediate in the chemical industry. Accurate identification is crucial for research and regulatory purposes. The primary identifiers for this compound are summarized below.

Identifier	Value
CAS Number	78-83-1[1][2]
IUPAC Name	2-Methylpropan-1-ol[3]
Synonyms	Isobutanol, Isobutyl Alcohol
PubChem CID	6560
EC Number	201-148-0[1][4]
UN Number	1212[5]
Molecular Formula	C4H10O[2]
SMILES	CC(C)CO
InChI Key	ZXEKIIBDNHEJCQ-UHFFFAOYSA-N[3]

## Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of **2-Methyl-1-propanol** is essential for its application in experimental settings.

## Physicochemical Properties

Property	Value
Molecular Weight	74.12 g/mol [2]
Appearance	Colorless liquid[6]
Odor	Characteristic, sweet, musty odor[6]
Melting Point	-108 °C[2]
Boiling Point	108 °C[2]
Density	0.803 g/mL at 25 °C[2]
Solubility in Water	70 g/L at 20 °C[2]
Vapor Density	2.55 (vs air)
Vapor Pressure	8 mmHg at 20 °C
Flash Point	28 °C (closed cup)
Autoignition Temperature	427 °C (801 °F)
Refractive Index	1.396 at 20 °C[2]

## Spectroscopic Data

Spectrum Type	Key Features
<sup>1</sup> H NMR	The proton NMR spectrum of 2-methylpropan-1-ol displays four distinct signals corresponding to the different proton environments in the molecule.[7]
Infrared (IR)	The IR spectrum shows a characteristic broad O-H stretching absorption around 3300 cm <sup>-1</sup> , sharp C-H stretching peaks near 2950 cm <sup>-1</sup> , and a C-O stretching band around 1050 cm <sup>-1</sup> . [8]

## Experimental Protocols

Detailed methodologies for the synthesis of **2-Methyl-1-propanol** are critical for its production and use in further research.

## Industrial Synthesis: Hydroformylation of Propylene (Oxo Synthesis)

The primary industrial method for producing **2-Methyl-1-propanol** is through the hydroformylation of propylene, also known as the oxo process.<sup>[1]</sup> This process involves the reaction of propylene with a mixture of carbon monoxide and hydrogen (synthesis gas).

Methodology:

- **Reaction Setup:** The reaction is typically carried out in a high-pressure reactor.
- **Reactants:** Propylene, carbon monoxide, and hydrogen are introduced into the reactor.
- **Catalyst:** A rhodium or cobalt-based catalyst is commonly used.<sup>[9]</sup>
- **Reaction Conditions:** The reaction is conducted at elevated temperatures and pressures.
- **Product Formation:** The hydroformylation of propylene yields a mixture of n-butyraldehyde and isobutyraldehyde.
- **Hydrogenation:** The resulting aldehydes are then hydrogenated in a subsequent step to produce n-butanol and **2-methyl-1-propanol** (isobutanol).
- **Separation:** The final alcohol products are separated by distillation.

## Laboratory Synthesis: Fischer Esterification of 2-Methyl-1-propanol

A common laboratory reaction involving **2-Methyl-1-propanol** is its esterification with a carboxylic acid, such as acetic acid, to form an ester. This reaction is known as Fischer esterification.<sup>[10][11]</sup>

Methodology:

- **Reactant Mixture:** In a round-bottom flask, combine **2-Methyl-1-propanol** and a slight excess of glacial acetic acid.
- **Catalyst Addition:** Add a few drops of a strong acid catalyst, such as concentrated sulfuric acid.<sup>[10]</sup>
- **Reflux:** Heat the mixture to reflux for a specified period, typically 1-2 hours, to allow the reaction to reach equilibrium.
- **Workup:** After cooling, the reaction mixture is transferred to a separatory funnel.
- **Washing:** Wash the organic layer sequentially with water, a weak base (e.g., sodium bicarbonate solution) to neutralize the acid catalyst and excess acetic acid, and finally with brine.
- **Drying:** Dry the organic layer over an anhydrous drying agent (e.g., anhydrous sodium sulfate).
- **Purification:** Isolate the final ester product, isobutyl acetate, by distillation.

## Signaling Pathways and Logical Relationships

Understanding the biological pathways involved in the production or metabolism of **2-Methyl-1-propanol** is crucial for applications in biotechnology and toxicology.

## Microbial Production of Isobutanol

**2-Methyl-1-propanol** can be produced biologically through microbial fermentation.<sup>[1]</sup>

Genetically engineered microorganisms, such as *Escherichia coli* and *Saccharomyces cerevisiae*, are often utilized for this purpose. The synthesis typically proceeds through a modified amino acid biosynthetic pathway.<sup>[9]</sup>

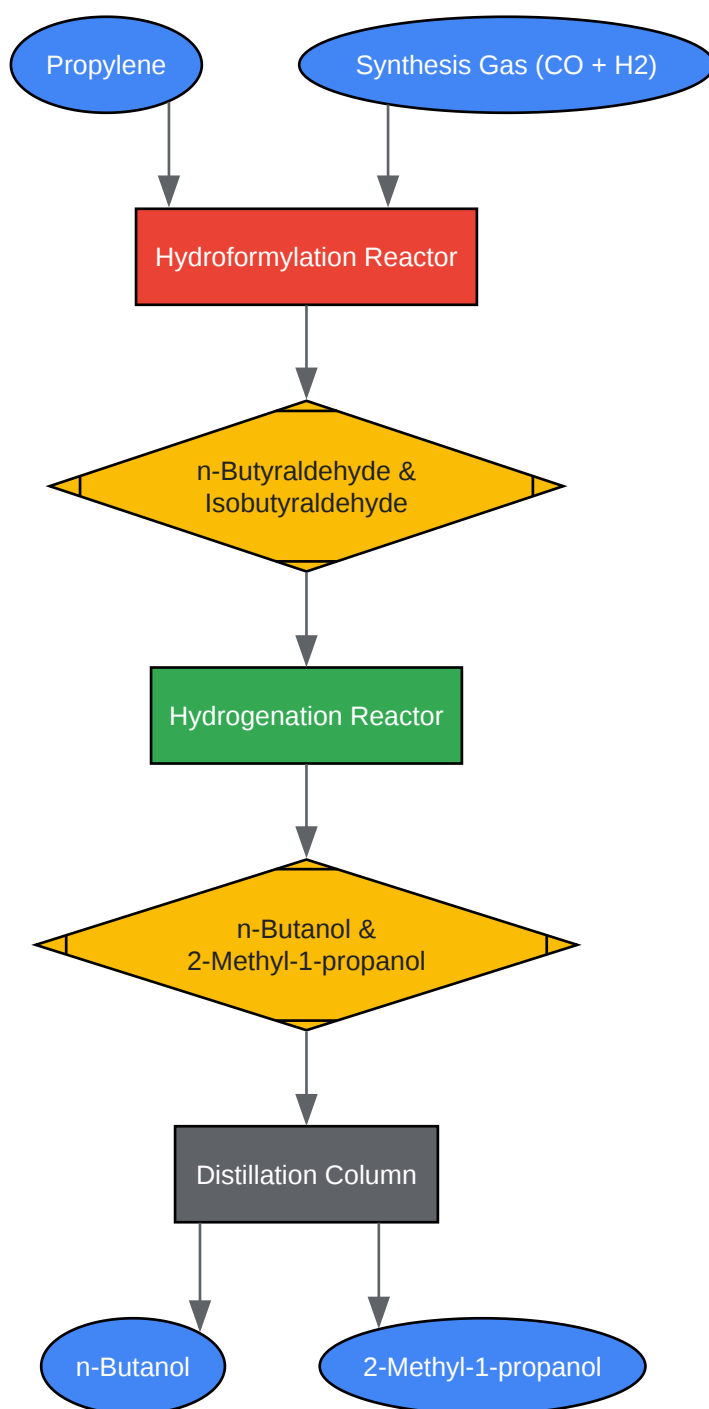


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Caption: Engineered metabolic pathway for the microbial production of **2-Methyl-1-propanol** (Isobutanol).

## Industrial Production Workflow

The industrial production of **2-Methyl-1-propanol** from propylene involves a multi-step process that is logically interconnected.



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Caption: A simplified workflow for the industrial production of **2-Methyl-1-propanol**.

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## References

- 1. High yield co-production of isobutanol and ethanol from switchgrass: experiments, and process synthesis and analysis - Sustainable Energy & Fuels (RSC Publishing)  
DOI:10.1039/D2SE01741E [pubs.rsc.org]
- 2. 2-Methyl-1-propanol | 78-83-1 [chemicalbook.com]
- 3. Showing Compound 2-Methyl-1-propanol (FDB003274) - FooDB [foodb.ca]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. mdpi.com [mdpi.com]
- 6. 2-Methyl-1-propanol CAS#: 78-83-1 [m.chemicalbook.com]
- 7. low/high resolution  $^1\text{H}$  proton nmr spectrum of 2-methylpropan-1-ol  $\text{C}_4\text{H}_{10}\text{O}$   $(\text{CH}_3)_2\text{CHCH}_2\text{OH}$  analysis interpretation of chemical shifts ppm spin spin line splitting H-1 isobutyl alcohol  $^1\text{H}$  nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 8. infrared spectrum of 2-methylpropan-1-ol  $\text{C}_4\text{H}_{10}\text{O}$   $(\text{CH}_3)_2\text{CHCH}_2\text{OH}$  prominent wavenumbers  $\text{cm}^{-1}$  detecting ? functional groups present finger print for identification of isobutyl alcohol image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 9. Microbial engineering for the production of isobutanol: current status and future directions - PMC [pmc.ncbi.nlm.nih.gov]
- 10. community.wvu.edu [community.wvu.edu]
- 11. masterorganicchemistry.com [masterorganicchemistry.com]
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